

An In-depth Technical Guide to the Aniline-Water System Phase Diagram

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Compound of Interest		
Compound Name:	Aniline water	
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This technical guide provides a comprehensive examination of the aniline-water binary system, a classic example of partial miscibility with an upper consolute temperature. Understanding this phase diagram is crucial for various applications, including solvent extraction, reaction engineering, and formulation development in the pharmaceutical and chemical industries.

Core Concepts: The Aniline-Water Phase Behavior

The aniline-water system exhibits partial miscibility at temperatures below its critical solution temperature. When aniline and water are mixed in certain proportions at these lower temperatures, two immiscible liquid phases are formed in equilibrium. One phase is a saturated solution of water in aniline, and the other is a saturated solution of aniline in water. As the temperature is increased, the mutual solubility of the two components rises.

Above a specific temperature, known as the Upper Consolute Temperature (UCT) or Upper Critical Solution Temperature (UCST), aniline and water become completely miscible in all proportions, forming a single homogeneous liquid phase. For the aniline-water system, the UCT is approximately 168°C (441.15 K). This behavior is a result of the interplay between the hydrogen bonding capabilities of both molecules and the hydrophobic nature of the benzene ring in aniline. At lower temperatures, the intermolecular forces between like molecules (aniline-aniline and water-water) are stronger than the forces between unlike molecules (aniline-water), leading to phase separation. As the temperature increases, the kinetic energy of the molecules overcomes these preferential interactions, resulting in complete miscibility.





Data Presentation: Mutual Solubility of Aniline and Water

The following table summarizes the mutual solubility of aniline in water and water in aniline at various temperatures, culminating at the upper consolute temperature. The data is presented in weight percent (wt%).

Temperature (°C)	Solubility of Aniline in Water (wt%)	Solubility of Water in Aniline (wt%)
25	3.5	5.3
50	4.1	6.8
75	5.0	9.0
100	6.3	12.5
125	8.5	18.0
150	12.0	27.5
168 (UCT)	30.5	30.5

Experimental Protocols: Determination of the Aniline-Water Phase Diagram

The phase diagram for the aniline-water system is typically determined experimentally using one of the following methods:

Sealed Tube Method (Isoplethal Method)

Objective: To determine the temperature at which a mixture of known composition transitions from a two-phase system to a single-phase system upon heating.

Methodology:

 Sample Preparation: A series of mixtures of aniline and water with precisely known compositions (e.g., by weight) are prepared.



- Encapsulation: Each mixture is placed in a separate thick-walled glass tube (Carius tube),
 which is then sealed under vacuum to prevent boiling at elevated temperatures and to avoid oxidation of aniline.
- Heating and Observation: The sealed tubes are placed in a thermostatically controlled oil or glycerin bath equipped with a stirrer to ensure uniform temperature distribution. The temperature of the bath is slowly increased.
- Phase Transition Detection: The temperature at which the turbidity of the mixture disappears, indicating the formation of a single homogeneous phase, is carefully recorded. This temperature is the phase transition temperature for that specific composition.
- Cooling and Confirmation: The temperature is then slowly decreased, and the temperature at which turbidity reappears is also recorded to confirm the transition point.
- Data Plotting: The phase transition temperatures are plotted against the corresponding compositions (in weight percent or mole fraction of aniline). The resulting curve represents the boundary between the two-phase and one-phase regions of the phase diagram. The peak of this curve corresponds to the Upper Consolute Temperature.

Titration Method (Isothermal Method)

Objective: To determine the composition at which a two-phase system becomes a single-phase system at a constant temperature.

Methodology:

- Constant Temperature Bath: A thermostatically controlled water bath is maintained at a specific temperature below the expected UCT.
- Initial Mixture: A known weight of one component (e.g., aniline) is placed in a flask immersed in the constant temperature bath.
- Titration: The second component (water) is added dropwise from a burette with continuous stirring.

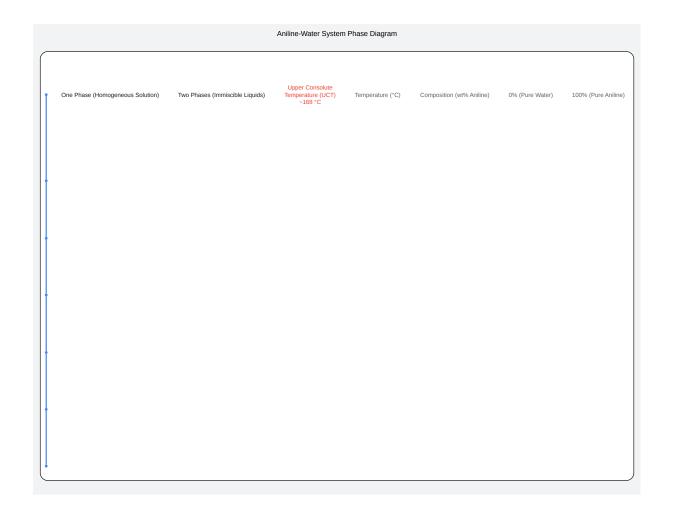


- Endpoint Detection: The addition of the titrant is continued until the turbidity of the mixture disappears, indicating the formation of a single phase. The amount of titrant added is recorded. This gives one point on the solubility curve for that temperature.
- Reverse Titration: To determine the other point on the solubility curve at the same temperature, a known weight of water is taken, and aniline is titrated until a single phase is formed.
- Repeat at Different Temperatures: The entire procedure is repeated at several different temperatures to obtain a series of points for the phase boundary.
- Data Plotting: The compositions at which phase transition occurs are plotted against the corresponding temperatures to construct the phase diagram.

Mandatory Visualization: Aniline-Water Phase Diagram

The logical relationship between temperature, composition, and the number of phases in the aniline-water system is visualized in the following diagram generated using Graphviz.





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Caption: Phase diagram of the aniline-water system.

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